

Personal protective equipment for handling DAAO inhibitor-1

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Compound of Interest

Compound Name: DAAO inhibitor-1

Cat. No.: B1326385

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Essential Safety and Handling Guide for DAAO Inhibitor-1

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **DAAO inhibitor-1**. Adherence to these guidelines is essential for ensuring laboratory safety and proper experimental conduct.

DAAO inhibitor-1 is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is also very toxic to aquatic life with long-lasting effects.^[2]

Personal Protective Equipment (PPE)

A cautious approach to handling **DAAO inhibitor-1** is paramount. The following personal protective equipment (PPE) is mandatory when working with this compound in solid or solution form.

PPE Item	Specifications & Use
Eye Protection	Safety goggles with side-shields are required to prevent accidental splashes to the eyes. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before use and dispose of them in accordance with laboratory procedures after handling the compound.
Body Protection	An impervious laboratory coat is necessary to protect against skin contact. [1]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols. [1] If a fume hood is not available, a suitable respirator should be used. [1]

Hazard Summary and First Aid

A summary of the known hazards and corresponding first-aid measures are outlined below.

Hazard	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell.[2] Rinse mouth.[2]
Skin Contact	Causes skin irritation.[1] Rinse skin thoroughly with large amounts of water.[2] Remove contaminated clothing and shoes.[2]
Eye Contact	Causes serious eye irritation.[1] Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do.[1] Continue rinsing and promptly call a physician.[1][2]
If Inhaled	May cause respiratory irritation.[1] Move the person to fresh air and keep them at rest. Seek medical attention.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **DAAO inhibitor-1** and to ensure a safe laboratory environment.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash skin thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Use only in areas with appropriate exhaust ventilation.[1]

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[1]
- Store away from direct sunlight and sources of ignition.[1]

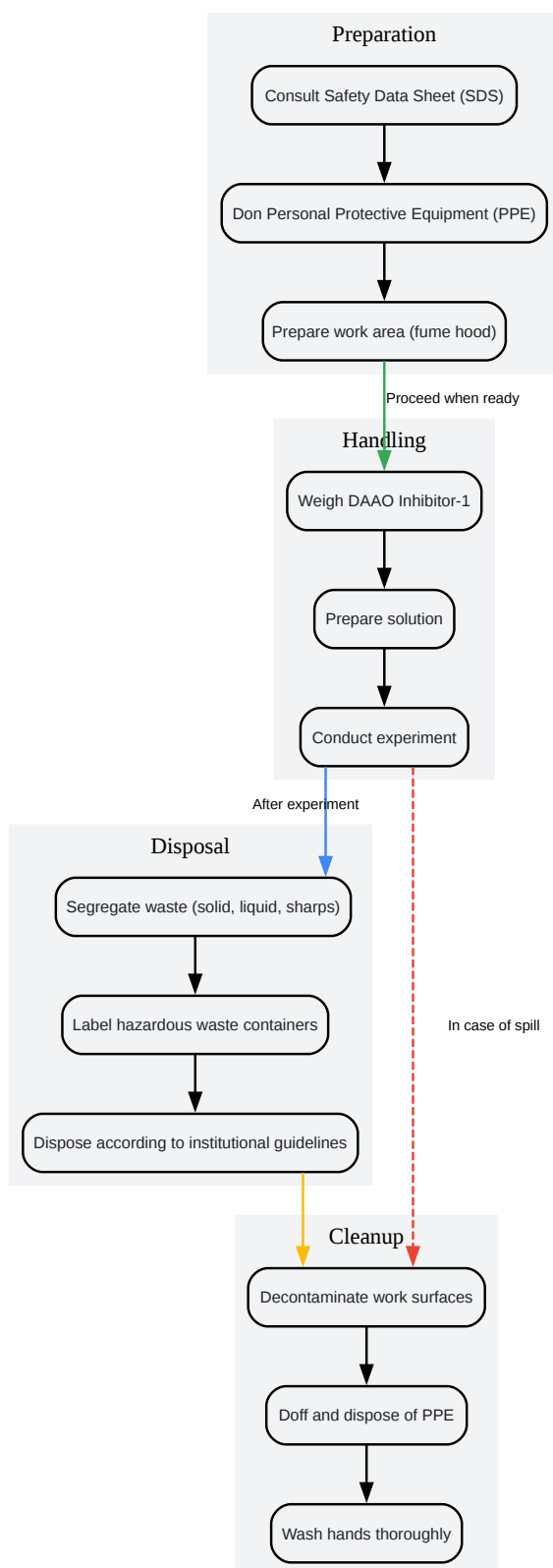
- The recommended storage temperature for the powder form is -20°C.[1]

Disposal Plan

Proper disposal of **DAAO inhibitor-1** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid **DAAO inhibitor-1**: Collect in a designated, labeled hazardous waste container.
- Solutions of **DAAO inhibitor-1**: Collect in a designated, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- Contaminated Labware: Disposable items (e.g., pipette tips, tubes) should be placed in a designated hazardous waste container. Non-disposable glassware should be decontaminated by rinsing with an appropriate solvent, and the rinsate collected as hazardous waste.
- Dispose of contents and container to an approved waste disposal plant.[2]
- Avoid release to the environment and collect any spillage.[2]

Experimental Workflow: Safe Handling of DAAO Inhibitor-1



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Caption: Workflow for the safe handling and disposal of **DAAO inhibitor-1**.

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References

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- 2. DAAO inhibitor-1|2065250-25-9|MSDS [dcchemicals.com]
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